

Certificate of Analysis for 4'-Chlorobiphenyl-2-carbaldehyde reference material

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Chlorobiphenyl-2-carbaldehyde

Cat. No.: B042730

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Comparative Analysis of 4'-Chlorobiphenyl-2-carbaldehyde Reference Material

This guide provides a comparative analysis of the **4'-Chlorobiphenyl-2-carbaldehyde** reference material, a crucial standard for researchers and professionals in drug development and analytical sciences. This document outlines the typical specifications for this material and compares it with a potential alternative, offering insights into its analytical characterization.

Product Overview

4'-Chlorobiphenyl-2-carbaldehyde is a polychlorinated biphenyl (PCB) derivative used as an intermediate in the synthesis of various organic compounds, including active pharmaceutical ingredients.^[1] Its purity and well-characterized nature are essential for accurate quantitative analysis and quality control in research and manufacturing.

Data Presentation: A Comparative Look

For this guide, we present a typical Certificate of Analysis for **4'-Chlorobiphenyl-2-carbaldehyde** and compare it with its isomer, 4'-Chlorobiphenyl-4-carbaldehyde, to highlight the importance of isomeric purity in analytical standards.

Parameter	4'-Chlorobiphenyl-2-carbaldehyde (Typical)	4'-Chlorobiphenyl-4-carbaldehyde (Alternative)
CAS Number	153850-83-0[2]	80565-30-6
Molecular Formula	C ₁₃ H ₉ ClO[2]	C ₁₃ H ₉ ClO
Molecular Weight	216.66 g/mol	216.66 g/mol
Purity (HPLC)	≥ 98%	97%
Purity (GC-MS)	≥ 98%	Not Specified
Identity (¹ H NMR)	Conforms to structure	Conforms to structure
Appearance	Off-white to light yellow solid	White to off-white powder
Melting Point	Not Specified	113.0°C to 116.0°C[3]
Major Impurities	Unidentified impurities < 0.1%	Not Specified
Residual Solvents	< 0.5%	Not Specified
Water Content (Karl Fischer)	< 0.2%	Not Specified

Experimental Protocols

The characterization of **4'-Chlorobiphenyl-2-carbaldehyde** reference material typically involves a suite of analytical techniques to ensure its identity, purity, and quality.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.

- Injection Volume: 10 μ L.
- Quantification: The purity is determined by the area percentage of the principal peak relative to the total peak area.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Impurity Profiling

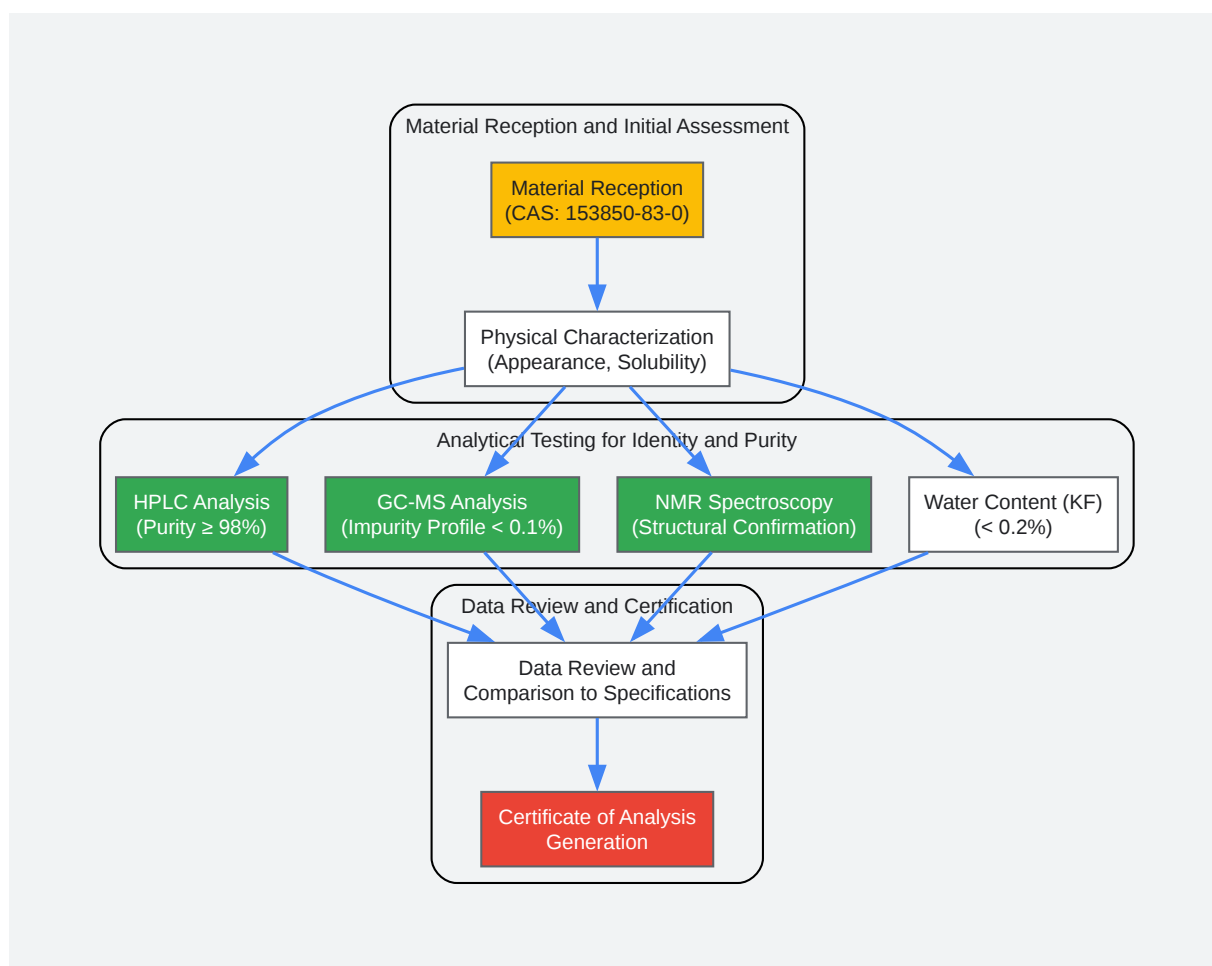
- Instrumentation: A GC system coupled with a mass spectrometer.
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: An initial temperature of 100°C, ramped to 280°C.
- Mass Spectrometry: Electron ionization (EI) mode with a scan range of m/z 50-500.
- Analysis: The resulting mass spectrum of the main peak is compared to a reference spectrum for identity confirmation. Impurities are identified by their mass spectra and estimated by their peak areas.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6).
- Analysis: The ^1H NMR spectrum is used to confirm the chemical structure by analyzing the chemical shifts, integration, and coupling patterns of the protons, which should be consistent with the structure of **4'-Chlorobiphenyl-2-carbaldehyde**.

Analytical Workflow and Data Relationships

The following diagram illustrates a typical workflow for the analysis and certification of a chemical reference material like **4'-Chlorobiphenyl-2-carbaldehyde**.



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Analytical Workflow for Reference Material Certification

This guide serves as a valuable resource for researchers and quality control professionals, providing a framework for understanding and evaluating the quality of **4'-Chlorobiphenyl-2-carbaldehyde** reference material. The provided data and protocols are representative and should be adapted based on specific laboratory and regulatory requirements.

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References

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- To cite this document: BenchChem. [Certificate of Analysis for 4'-Chlorobiphenyl-2-carbaldehyde reference material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042730#certificate-of-analysis-for-4-chlorobiphenyl-2-carbaldehyde-reference-material]

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Email: info@benchchem.com